

# Chlorocycloheptane IUPAC nomenclature

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## Compound of Interest

Compound Name: Chlorocycloheptane

Cat. No.: B1583793

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## An In-depth Technical Guide to the IUPAC Nomenclature and Properties of Chlorocycloheptane

This guide provides a comprehensive overview of the IUPAC nomenclature, physicochemical properties, and a representative synthesis protocol for **chlorocycloheptane**, tailored for researchers, scientists, and professionals in drug development.

## IUPAC Nomenclature

The systematic naming of chemical compounds by the International Union of Pure and Applied Chemistry (IUPAC) ensures that a spoken or written chemical name leaves no ambiguity concerning the molecular structure. For **chlorocycloheptane**, the nomenclature is determined by the rules for naming monocyclic halogenated alkanes.

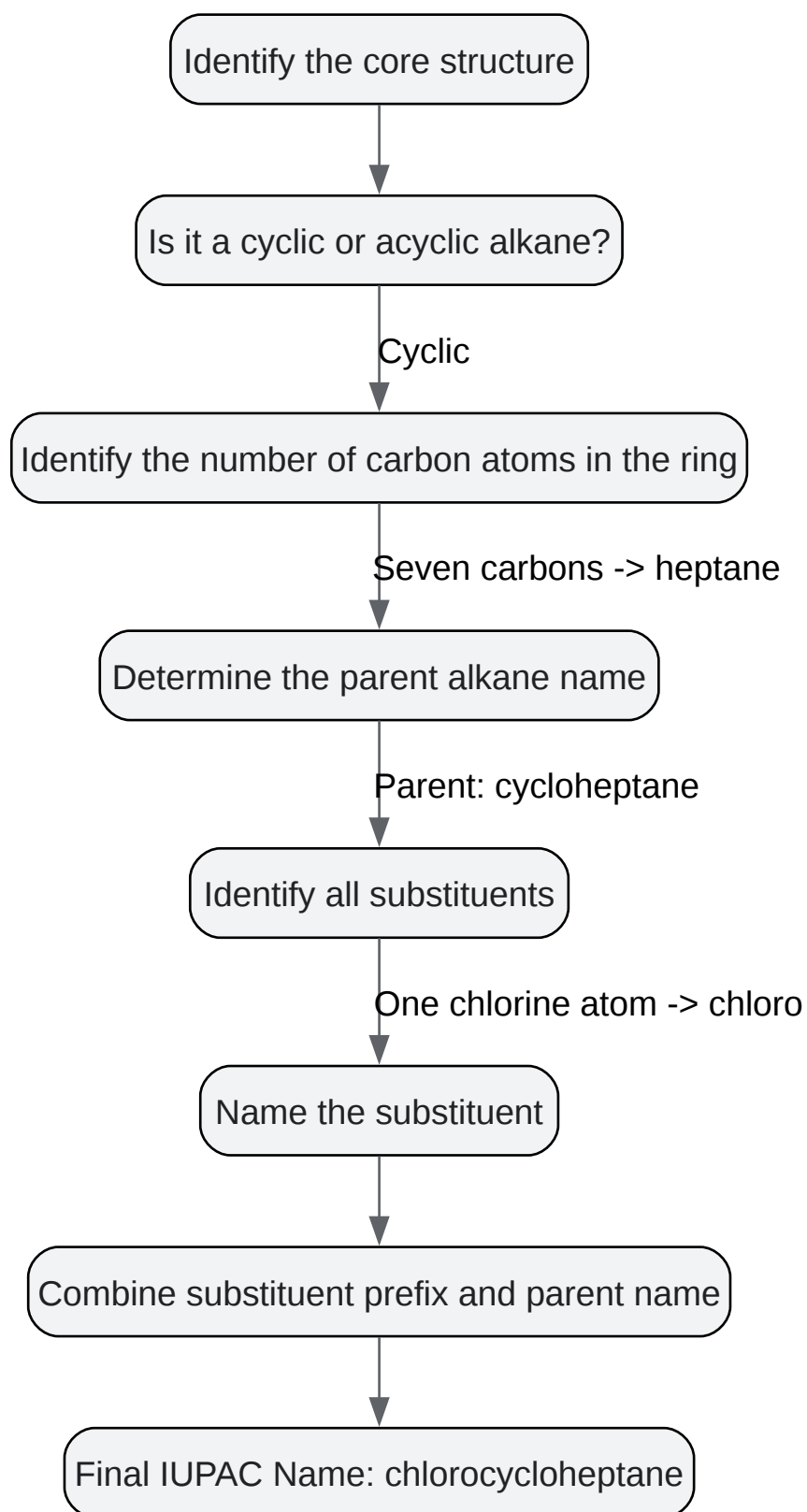
The IUPAC name for the compound with the chemical formula  $C_7H_{13}Cl$ , consisting of a seven-membered carbon ring with a single chlorine substituent, is **chlorocycloheptane**.<sup>[1]</sup>

Breakdown of the IUPAC Name:

- **cycloheptane**: This is the parent name, indicating a cyclic alkane ("cyclo-") with seven carbon atoms ("-hept-") and only single bonds ("-ane").
- **chloro-**: This prefix indicates the presence of a chlorine atom as a substituent on the cycloheptane ring.

Since there is only one substituent on the ring, no numerical locant is necessary to specify the position of the chlorine atom. The numbering of the ring carbons is assumed to start at the point of substitution. Other common, non-systematic names for this compound include cycloheptyl chloride and chloro-cycloheptane.<sup>[2][3][4]</sup>

The logical process for deriving the IUPAC name is illustrated in the diagram below.



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Diagram 1: IUPAC Naming Logic for **Chlorocycloheptane**

## Physicochemical and Spectroscopic Data

A summary of key physical, chemical, and spectroscopic properties for **chlorocycloheptane** is provided below. This data is essential for experimental design, safety assessment, and analytical characterization.

### Physical and Chemical Properties

The following table summarizes important computed and experimental properties of **chlorocycloheptane**.

Property	Value	Source
Identifiers		
Molecular Formula	C <sub>7</sub> H <sub>13</sub> Cl	[3][4][5][6][7]
Molecular Weight	132.63 g/mol	[1][2][3]
CAS Number	2453-46-5	[1][3][4][5][6][7]
InChIKey	KMJSG LZXFNSANB-UHFFFAOYSA-N	[1][2][3]
Thermodynamic Properties		
Standard Gibbs Free Energy of Formation ( $\Delta_f G^\circ$ )	8.48 kJ/mol (Joback Calculated)	[2]
Enthalpy of Formation (gas, $\Delta_f H^\circ$ gas)	-155.39 kJ/mol (Joback Calculated)	[2]
Enthalpy of Fusion ( $\Delta_{fus} H^\circ$ )	7.82 kJ/mol (Joback Calculated)	[2]
Other Properties		
Kovats Retention Index (Standard non-polar)	1069, 1026	[1][5]
Octanol/Water Partition Coefficient (logP <sub>oct/wat</sub> )	3.2 (Estimated)	[2]

## Spectroscopic Data

Spectroscopic data is critical for the structural elucidation and purity assessment of **chlorocycloheptane**.

- <sup>1</sup>H NMR Spectra: Available from sources such as NMRShiftDB, with spectra typically acquired on instruments like a BRUKER AC-300.[1]
- Mass Spectrometry (GC-MS): Mass spectra are available and have been cataloged, providing fragmentation patterns useful for identification.[1]
- Infrared (IR) Spectra: FTIR and vapor-phase IR spectra have been recorded and are available in databases.[1][3] Data is available from the NIST/EPA Gas-Phase Infrared Database.[3]

## Representative Experimental Protocols

While specific, peer-reviewed synthesis protocols for **chlorocycloheptane** are not abundant in the literature, a standard and effective method is the nucleophilic substitution of cycloheptanol with a hydrohalic acid or other chlorinating agents. Below is a representative protocol adapted from established procedures for converting secondary alcohols to alkyl chlorides.

## Synthesis of Chlorocycloheptane from Cycloheptanol

This protocol describes the synthesis of **chlorocycloheptane** via an S<sub>N</sub>2-like reaction between cycloheptanol and hydrochloric acid, facilitated by a Lewis acid catalyst like zinc chloride.

Materials:

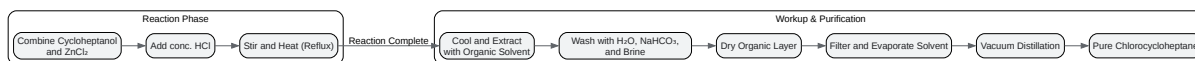
- Cycloheptanol
- Concentrated Hydrochloric Acid (HCl, ~37%)
- Anhydrous Zinc Chloride (ZnCl<sub>2</sub>)
- Saturated Sodium Bicarbonate (NaHCO<sub>3</sub>) solution
- Anhydrous Magnesium Sulfate (MgSO<sub>4</sub>) or Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>)

- Diethyl ether or Dichloromethane (for extraction)
- Round-bottom flask with reflux condenser
- Separatory funnel
- Heating mantle
- Stir plate and stir bar

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a stir bar and reflux condenser, combine cycloheptanol and a catalytic amount of anhydrous zinc chloride.
- **Addition of HCl:** Slowly add an excess of concentrated hydrochloric acid to the flask while stirring. The reaction is typically performed at room temperature or with gentle heating to increase the rate.
- **Reaction:** Stir the mixture vigorously for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC) by taking small aliquots from the organic layer.
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Transfer the contents to a separatory funnel. If two layers do not form, add a suitable organic solvent like diethyl ether.
- **Washing:** Separate the organic layer and wash it sequentially with water, a saturated solution of sodium bicarbonate (to neutralize any remaining acid), and finally with brine.
- **Drying:** Dry the organic layer over an anhydrous drying agent such as magnesium sulfate or sodium sulfate.
- **Purification:** Filter off the drying agent and remove the solvent by rotary evaporation. The crude **chlorocycloheptane** can be further purified by vacuum distillation.

The workflow for this synthesis is depicted in the diagram below.



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Diagram 2: Experimental Workflow for **Chlorocycloheptane** Synthesis

## Safety and Handling

**Chlorocycloheptane** is classified as a flammable liquid and vapor (H226).[1] Standard laboratory safety precautions should be followed, including working in a well-ventilated fume hood and wearing appropriate personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. Avoid ignition sources.[1]

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## References

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